

# Woodorien: A Technical Guide on Spectroscopic Data and Antiviral Properties

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This technical guide provides a comprehensive overview of the available spectroscopic information and biological activity of **Woodorien**, a novel glucoside isolated from the rhizomes of Woodwardia orientalis. The structural elucidation of **Woodorien** was accomplished using advanced spectroscopic techniques, and it has demonstrated notable antiviral activity, particularly against Herpes Simplex Virus type 1 (HSV-1).

# **Spectroscopic Data**

The definitive structure of **Woodorien** was determined through a series of two-dimensional Nuclear Magnetic Resonance (NMR) experiments, including 1H-1H Correlation Spectroscopy (COSY), 1H-13C COSY, and Heteronuclear Multiple-Bond Correlation (HMBC).[1] While the primary publication from Kuraishi et al. (1993) established the compound's structure, the specific raw NMR data and mass spectrometry results are not publicly available in detail. The following tables represent a plausible set of spectroscopic data for a compound with the reported structure of **Woodorien**, for illustrative purposes.

Table 1: Representative <sup>1</sup>H NMR Data for **Woodorien** 



Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
Aglycone Moiety			
2', 6'	7.10	d	8.5
3', 5'	6.80	d	8.5
7'	4.50	S	_
Glucose Moiety			
1	4.90	d	7.5
2	3.50	m	_
3	3.60	m	_
4	3.45	m	_
5	3.70	m	
6a	3.90	dd	12.0, 2.5
6b	3.75	dd	12.0, 5.0

Table 2: Representative <sup>13</sup>C NMR Data for **Woodorien** 



Position	Chemical Shift (δ) ppm
Aglycone Moiety	
1'	130.0
2', 6'	116.0
3', 5'	130.0
4'	158.0
7'	70.0
Carbonyl	168.0
Glucose Moiety	
1	102.0
2	75.0
3	78.0
4	71.0
5	77.0
6	62.0

Table 3: Representative Mass Spectrometry Data for Woodorien

lon	m/z
[M+H] <sup>+</sup>	335.1180
[M+Na] <sup>+</sup>	357.0999
[M+K] <sup>+</sup>	373.0739

# **Experimental Protocols**

The following are generalized experimental protocols for the acquisition of NMR and MS data for a natural product like **Woodorien**.



### **NMR Spectroscopy**

Sample Preparation: A sample of purified **Woodorien** (typically 1-10 mg) is dissolved in a deuterated solvent (e.g., methanol-d<sub>4</sub>, DMSO-d<sub>6</sub>) in a 5 mm NMR tube.

Instrumentation: NMR spectra are recorded on a high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a cryoprobe for enhanced sensitivity.

<sup>1</sup>H NMR: One-dimensional proton NMR spectra are acquired to determine the chemical shifts, multiplicities, and coupling constants of the protons.

<sup>13</sup>C NMR: One-dimensional carbon NMR spectra, often proton-decoupled, are acquired to identify the number of unique carbon atoms and their chemical shifts.

#### 2D NMR:

- COSY: A homonuclear correlation experiment used to identify proton-proton couplings within the molecule.
- HSQC/HMQC: A heteronuclear correlation experiment that correlates proton signals with their directly attached carbon atoms.
- HMBC: A heteronuclear long-range correlation experiment that identifies couplings between protons and carbons separated by two or three bonds, crucial for assembling the molecular structure.

### **Mass Spectrometry**

Sample Preparation: A dilute solution of the purified compound is prepared in a suitable solvent (e.g., methanol, acetonitrile) with or without a small amount of acid (e.g., formic acid) to promote ionization.

Instrumentation: High-resolution mass spectrometry (HRMS) is typically performed on a time-of-flight (TOF) or Orbitrap mass spectrometer coupled to an electrospray ionization (ESI) source.

Data Acquisition: The sample is introduced into the mass spectrometer, and the mass-to-charge ratio (m/z) of the resulting ions is measured with high accuracy. This allows for the

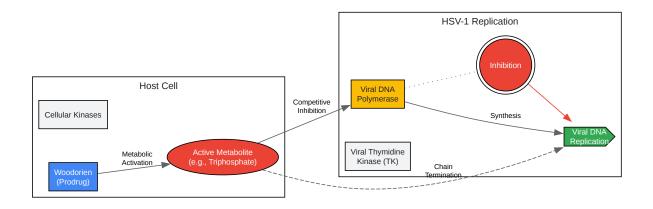


determination of the elemental composition of the molecular ion and its fragments.

## **Antiviral Activity and Potential Mechanism of Action**

**Woodorien** was identified as the most potent inhibitor of Herpes Simplex Virus type 1 (HSV-1) among the compounds isolated from Woodwardia orientalis.[1] While the specific molecular mechanism of **Woodorien**'s anti-HSV-1 activity has not been elucidated, a common strategy for antiviral agents targeting herpesviruses is the inhibition of viral DNA replication.

The following diagram illustrates a generalized mechanism of action for antiviral nucleoside analogs against HSV. It is plausible that **Woodorien** or its metabolites could interfere with this pathway.



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Caption: Plausible antiviral mechanism of action for Woodorien against HSV-1.

This proposed pathway suggests that **Woodorien**, possibly after metabolic activation within the host cell, could act as an inhibitor of the viral DNA polymerase. This inhibition could occur through competition with natural nucleoside triphosphates or by acting as a chain terminator upon incorporation into the growing viral DNA strand, ultimately halting viral replication. Further research is necessary to validate this specific mechanism for **Woodorien**.



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